

Technical Guide to the Synthesis of 2-Iodo-4-thiocyanatoaniline

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Compound of Interest

Compound Name: 2-Iodo-4-thiocyanatoaniline

Cat. No.: B15202425

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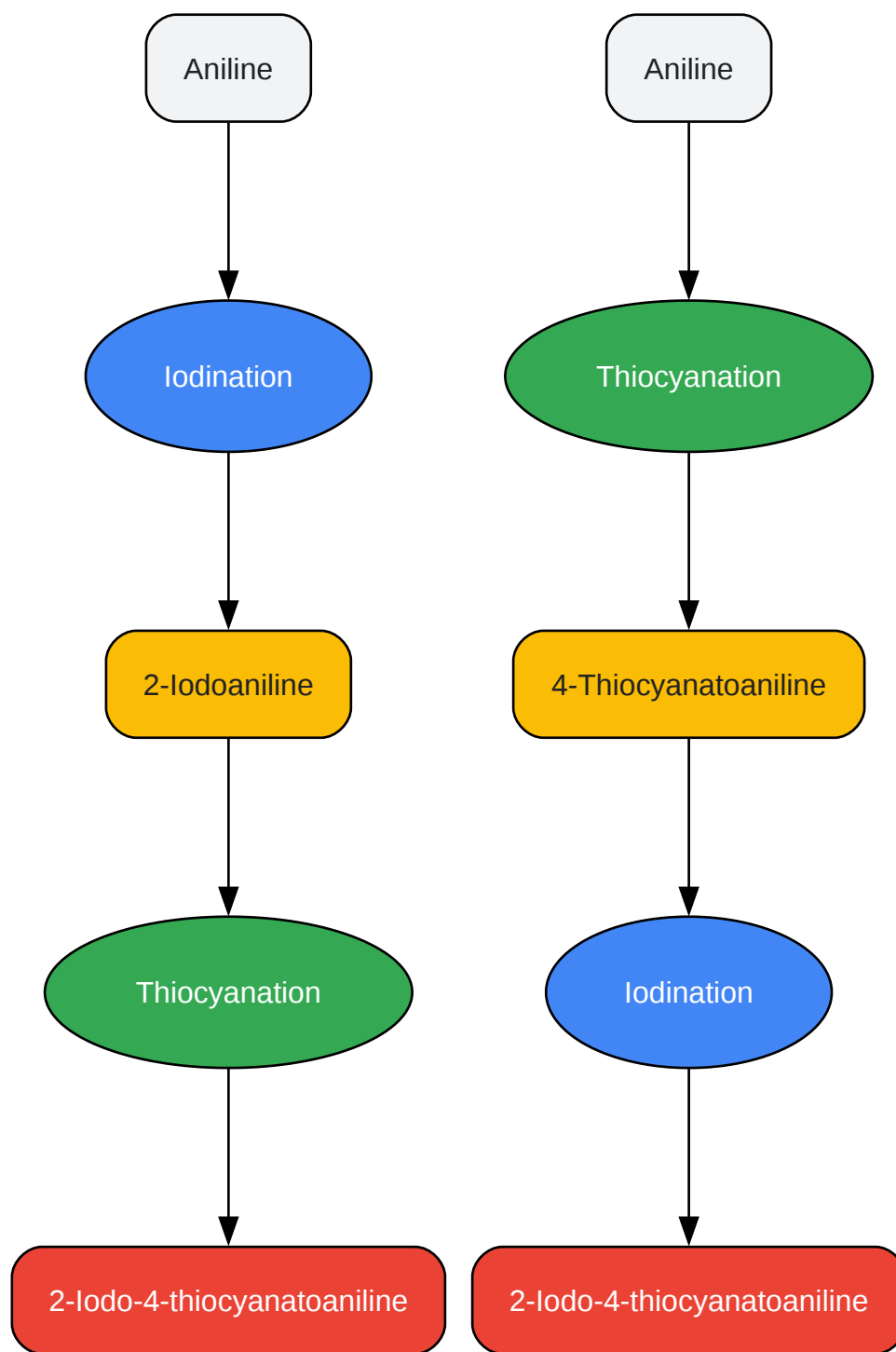
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of a plausible synthetic pathway for **2-Iodo-4-thiocyanatoaniline**, a molecule of interest for various applications in medicinal chemistry and materials science. Due to the absence of a documented one-pot synthesis, this guide outlines a two-step approach, commencing with the synthesis of 2-iodoaniline followed by its regioselective thiocyanation. A viable alternative route, starting from 4-thiocyanatoaniline, is also discussed.

Recommended Synthesis Pathway: Thiocyanation of 2-Iodoaniline

The recommended pathway involves the initial synthesis of 2-iodoaniline from aniline, followed by a para-selective thiocyanation to yield the target compound, **2-Iodo-4-thiocyanatoaniline**. This route is favored due to the generally reliable and well-documented procedures for the para-functionalization of anilines.

Logical Workflow of the Recommended Synthesis



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